Spectroscopic Data for (S)-(+)-2-Nonyl Isothiocyanate: A Technical Guide

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Compound of Interest

Compound Name:	*(S)-(+)-2-Nonyl isothiocyanate*
CAS No.:	*737000-86-1*
Cat. No.:	*B1505266*

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **(S)-(+)-2-Nonyl isothiocyanate**. Designed for researchers, scientists, and professionals in drug development, this document delves into the theoretical and practical aspects of infrared (IR) spectroscopy, nuclear magnetic resonance (NMR) spectroscopy, and mass spectrometry (MS) as applied to the characterization of this chiral long-chain isothiocyanate. The guide emphasizes the rationale behind experimental choices and provides detailed protocols to ensure data integrity and reproducibility.

Introduction

(S)-(+)-2-Nonyl isothiocyanate is a chiral organosulfur compound belonging to the isothiocyanate family. These compounds are characterized by the R−N=C=S functional group. Isothiocyanates are of significant interest in medicinal chemistry and drug development due to their diverse biological activities.[1][2] The presence of a stereocenter at the second carbon of the nonyl chain in **(S)-(+)-2-Nonyl isothiocyanate** introduces chirality, which can be a critical factor in its biological interactions. Accurate spectroscopic characterization is therefore paramount for confirming its identity, purity, and stereochemistry.

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Molecular Structure and Key Spectroscopic Features

The structure of **(S)-(+)-2-Nonyl isothiocyanate** presents a long aliphatic chain, which will dominate certain regions of the spectra, and the characteristic isothiocyanate functional group, which gives rise to unique spectroscopic signatures.

Caption: Molecular structure of **(S)-(+)-2-Nonyl isothiocyanate** with the chiral center indicated by an asterisk.

Infrared (IR) Spectroscopy

Theoretical Basis: IR spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of the chemical bonds. The frequency of the absorbed radiation is specific to the type of bond and its environment, making IR spectroscopy an excellent tool for identifying functional groups.

Experimental Protocol:

- Sample Preparation: A neat liquid sample of **(S)-(+)-2-Nonyl isothiocyanate** is applied as a thin film between two potassium bromide (KBr) plates. KBr is used as it is transparent to IR radiation in the typical analysis range (4000-400 cm^{-1}).
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer is used.
- Data Acquisition: A background spectrum of the clean KBr plates is first recorded. The sample is then scanned, and the background is automatically subtracted to yield the spectrum of the compound. A typical analysis involves the co-addition of 16 or 32 scans to improve the signal-to-noise ratio.

Data Interpretation: The IR spectrum of an alkyl isothiocyanate is characterized by several key absorption bands. For nonyl isothiocyanate, the following absorptions are expected[3]:

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Wavenumber (cm^{-1})	Intensity	Assignment
~2925	Strong	C-H asymmetric stretching of CH_2 groups
~2855	Strong	C-H symmetric stretching of CH_2 groups
~2100	Strong, Broad	Asymmetric stretch of the -N=C=S group[4]
~1465	Medium	C-H scissoring of CH_2 groups
~1375	Medium	C-H bending of CH_3 groups

The most diagnostic peak is the strong and broad absorption band around 2100 cm^{-1}, which is characteristic of the isothiocyanate functional group.[4] The strong absorptions around 2900 cm^{-1} are due to the C-H stretching vibrations of the long alkyl chain.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the structure and chemical environment of atomic nuclei. For organic molecules, ^1H and ^{13}C NMR are the most common techniques.

^1H NMR Spectroscopy

Theoretical Basis: ^1H NMR spectroscopy detects the nuclear spin transitions of hydrogen atoms in a magnetic field. The chemical shift (δ) of a proton is influenced by its electronic environment, and the splitting pattern (multiplicity) is determined by the number of neighboring protons.

Experimental Protocol:

- Sample Preparation: Approximately 5-10 mg of **(S)-(+)-2-Nonyl isothiocyanate** is dissolved in about 0.7 mL of deuterated chloroform ($CDCl_3$). $CDCl_3$ is a standard solvent for nonpolar organic compounds and its residual proton signal at 7.26 ppm can be used as an internal reference.[5]
- Instrumentation: A 300 or 500 MHz NMR spectrometer is used.

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- Data Acquisition: The sample is placed in a 5 mm NMR tube and data is acquired using a standard pulse sequence.

Predicted Data Interpretation:

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~3.5 - 3.7	Multiplet	1H	CH-NCS
~1.6 - 1.8	Multiplet	2H	CH_2 adjacent to the chiral center
~1.2 - 1.5	Broad Multiplet	12H	$(CH_2)_6$
~1.3 - 1.4	Doublet	3H	CH_3 on the chiral center
~0.9	Triplet	3H	Terminal CH_3

The proton on the chiral carbon (CH-NCS) is expected to appear as a multiplet due to coupling with the adjacent methyl and methylene protons. The long methylene chain will result in a complex, overlapping multiplet in the 1.2-1.5 ppm region. The terminal methyl group will appear as a distinct triplet.

^{13}C NMR Spectroscopy

Theoretical Basis: ^{13}C NMR spectroscopy provides information about the carbon skeleton of a molecule. Each unique carbon atom gives a distinct signal, and its chemical shift is indicative of its chemical environment.

Experimental Protocol:

- Sample Preparation: The same sample prepared for ^{1}H NMR can be used.
- Instrumentation: A 75 or 125 MHz NMR spectrometer is used.
- Data Acquisition: A proton-decoupled pulse sequence is typically used to simplify the spectrum, resulting in a single peak for each unique carbon atom.

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Predicted Data Interpretation: A notable feature of isothiocyanates in ^{13}C NMR is the signal for the carbon atom of the -NCS group. This signal is often broad and of low intensity, sometimes referred to as "near-silent," due to the quadrupolar relaxation of the adjacent ^{14}N nucleus and the structural flexibility of the -NCS group.[6][7]

Chemical Shift (δ, ppm)	Assignment
~130	-N=C=S
~55-60	CH-NCS
~35-40	CH_2 adjacent to the chiral center
~22-32	$(CH_2)_6$
~20-25	CH_3 on the chiral center
~14	Terminal CH_3

The chemical shifts are influenced by the electronegativity of the substituents. The carbon attached to the nitrogen of the isothiocyanate group will be shifted downfield. The isothiocyanate carbon itself has a characteristic chemical shift around 130 ppm.[8]

Mass Spectrometry (MS)

Theoretical Basis: Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio (m/z). It provides information about the molecular weight and elemental composition of a compound and can be used to elucidate its structure through fragmentation analysis.

Experimental Protocol:

- Sample Introduction: The sample can be introduced via direct infusion or coupled with a gas chromatography (GC) system for separation prior to analysis.
- Ionization: Electron Ionization (EI) is a common method for volatile compounds like isothiocyanates.

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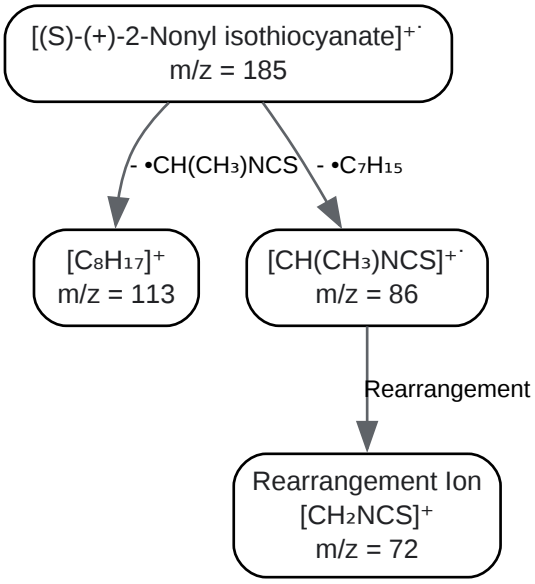
- Mass Analysis: A quadrupole or time-of-flight (TOF) mass analyzer is used to separate the ions.

Data Interpretation: The mass spectrum of nonyl isothiocyanate is available in the NIST WebBook.[3] The molecular weight of $C_{10}H_{19}NS$ is 185.33 g/mol .

Key Fragmentation Pathways: Alkyl isothiocyanates exhibit characteristic fragmentation patterns.[9]



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Caption: Proposed key fragmentation pathways for **(S)-(+)-2-Nonyl isothiocyanate** under electron ionization.

- Molecular Ion ($M^{+\cdot}$): A peak corresponding to the molecular weight of the compound at m/z 185.

- Loss of the Isothiocyanate Group: Fragmentation can lead to the loss of the isothiocyanate-containing radical, resulting in an alkyl fragment.

- Alpha-Cleavage: Cleavage of the C-C bond adjacent to the isothiocyanate group is a common fragmentation pathway. For 2-nonyl isothiocyanate, this would lead to the loss of a heptyl radical to give a fragment at m/z 86.

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- McLafferty-type Rearrangement: A characteristic rearrangement for alkyl isothiocyanates leads to a fragment at m/z 72, corresponding to $[CH_2NCS]^+$.[9][10]

Conclusion

The spectroscopic characterization of **(S)-(+)-2-Nonyl isothiocyanate** relies on a combination of techniques, each providing unique and complementary information. IR spectroscopy confirms the presence of the key isothiocyanate functional group. ^1H and ^{13}C NMR spectroscopy elucidate the carbon-hydrogen framework and provide insights into the local chemical environments, which are crucial for confirming the specific isomer. Mass spectrometry determines the molecular weight and offers structural information through the analysis of fragmentation patterns. The protocols and interpretations provided in this guide serve as a robust framework for the comprehensive analysis of this and similar chiral isothiocyanates, ensuring the high standards of scientific integrity required in research and development.

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